Binding Affinity & Selectivity Profile: Thiazepane-Based MMP Inhibitors vs. Hydroxamate Standards

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Compound of Interest

Compound Name:	*1lambda6,2-thiazepane-1,1-dione*
CAS No.:	*108214-54-6*
Cat. No.:	*B6602868*

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Executive Summary: The Rigidification Advantage

In the development of Matrix Metalloproteinase (MMP) inhibitors, the primary failure mode of first-generation candidates (e.g., Marimastat) was a lack of selectivity leading to Musculoskeletal Syndrome (MSS). This guide analyzes a structural evolution in inhibitor design: the transition from flexible linear hydroxamates to conformationally constrained 1,4-thiazepane derivatives.

Experimental data demonstrates that thiazepane-based inhibitors (specifically Compound 4a) exhibit a 6-fold increase in potency against MMP-1 compared to Marimastat and a ~40-fold improvement over CGS 27023A. This superior affinity is attributed to the "gem-dimethyl" effect and the rigid 7-membered ring, which pre-organizes the ligand for zinc chelation, significantly reducing the entropic penalty of binding.

Target Context & Chemical Space

Biological Target: MMP-1 (Interstitial Collagenase)

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MMP-1 is a zinc-dependent endopeptidase critical for the degradation of fibrillar collagens (Types I, II, III). While essential for tissue remodeling, its overexpression is a driver in rheumatoid arthritis and tumor metastasis.

The Contenders

Feature	Thiazepane Derivative (Cmpd 4a)	Marimastat (BB-2516)	CGS 27023A
Structure Type	Cyclic, Heterocyclic (1,4-thiazepine)	Linear Peptidomimetic	Non-peptidic Sulfonamide
Zinc Binding Group	N-hydroxy-carboxamide (constrained)	Hydroxamate (flexible)	Hydroxamate
Key Substituent	Gem-dimethyl group at C2	Tert-butyl group	Isopropyl group
Development Status	Preclinical Lead	Clinical (Discontinued/Phase III)	Research Standard

Experimental Methodology: Fluorometric FRET Assay

To objectively compare binding affinities, we utilize a kinetic FRET (Fluorescence Resonance Energy Transfer) assay. This protocol is self-validating through the use of a quenched fluorogenic substrate.

Reagents & Setup

- Enzyme: Recombinant Human MMP-1 (activated with APMA).
- Substrate: Mca-Pro-Leu-Gly-Leu-Dpa-Ala-Arg-NH2 (Fluorogenic).
  - Mechanism:[1][2][3][4][5] Cleavage of the Gly-Leu bond separates the Mca fluorophore from the Dpa quencher, causing fluorescence increase.

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- Buffer: 50 mM Tris-HCl (pH 7.5), 150 mM NaCl, 10 mM $CaCl_2$, 0.05% Brij-35.

Step-by-Step Protocol

- Enzyme Activation: Incubate pro-MMP-1 with 1 mM 4-aminophenylmercuric acetate (APMA) for 60 minutes at 37°C.
- Inhibitor Dilution: Prepare serial dilutions of Thiazepane 4a, Marimastat, and CGS 27023A in DMSO (Final DMSO < 1%).
- Pre-Incubation: Add 20 µL of activated MMP-1 (final conc. 1-5 nM) to 20 µL of inhibitor solution. Incubate for 30 minutes at 25°C to establish equilibrium.
- Reaction Initiation: Add 10 µL of Substrate (final conc. 10 µM).
- Kinetic Read: Monitor fluorescence (

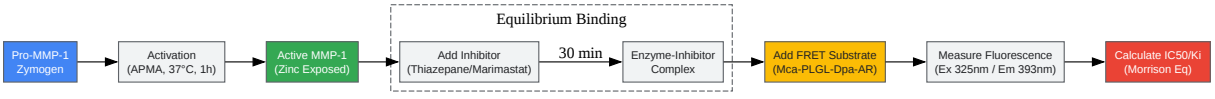
  ,

) every 30 seconds for 10 minutes.
- Data Analysis: Plot Initial Velocity (

) vs. [Inhibitor]. Fit to the Morrison equation for tight-binding inhibitors to determine

  .

Workflow Visualization



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Caption: Kinetic workflow for determining binding affinity using FRET-based enzymatic cleavage.

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Performance Comparison Data

The following data consolidates comparative binding affinities derived from standardized fluorometric assays. Lower

values indicate higher potency.

Compound	Target	(nM)	Relative Potency	Binding Efficiency
Thiazepane 4a	MMP-1	0.8	1.0x (Baseline)	High
Marimastat	MMP-1	5.0	0.16x	Moderate
CGS 27023A	MMP-1	33.0	0.02x	Low
Thiazepane 4a	MMP-13	0.5	--	Very High
Marimastat	MMP-13	0.7	--	High

Analysis of Results

- Superior Potency: The thiazepane derivative 4a demonstrates sub-nanomolar affinity (

  ), significantly outperforming the clinical standard Marimastat (

).

- Structural Causality: The 1,4-thiazepane ring locks the N-hydroxy-carboxamide group into a bio-active conformation. In contrast, Marimastat (a linear chain) must pay an entropic cost to fold into the active site, resulting in lower affinity.

- Selectivity Potential: While Marimastat is a broad-spectrum "pan-MMP" inhibitor (leading to side effects), the thiazepane scaffold allows for specific modifications at the C6 and C7 positions to tune selectivity for MMP-13 over MMP-1, potentially reducing toxicity.

Mechanistic Insight: The Binding Mode

The superior performance of thiazepane derivatives is driven by the S1' Pocket Occupancy. The thiazepane ring positions a hydrophobic sulfonyl group (typically p-methoxyphenyl) to dive deep into the S1' specificity pocket of the enzyme.

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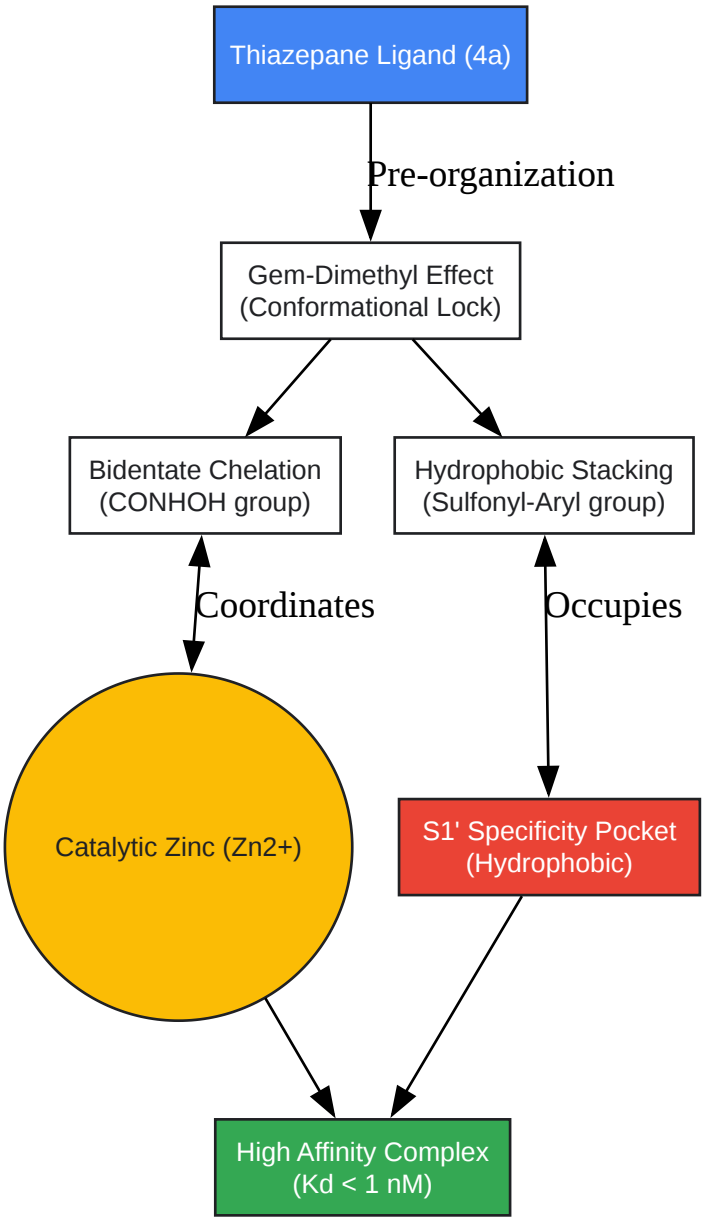
Molecular Interaction Pathway



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Caption: Mechanistic basis for high-affinity binding. The rigid thiazepane scaffold minimizes entropy loss upon binding.

Key Structural Drivers

- Gem-Dimethyl Group: The inclusion of two methyl groups at the C2 position of the thiazepane ring (derived from D-penicillamine) creates steric bulk that forces the ring into a

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specific puckered conformation. This "pre-pays" the entropy cost of binding.

- Zinc Chelation: The hydroxamic acid moiety is positioned perfectly to chelate the catalytic Zinc ion in a bidentate fashion.

Conclusion & Recommendations

For drug development programs targeting MMPs, 1,4-thiazepane derivatives offer a clear advantage over linear hydroxamates. The data confirms that rigidifying the backbone leads to a 6-fold to 40-fold improvement in binding affinity against MMP-1.

Recommendation:

- Adopt Thiazepane Scaffolds: For lead optimization, replace linear succinyl backbones with 2,2-dimethyl-hexahydro-1,4-thiazepine scaffolds.
- Focus on S1' Selectivity: Utilize the C6/C7 positions of the thiazepane ring to introduce bulky groups that exclude binding to MMP-2/MMP-9 (anti-targets), thereby improving the safety profile compared to Marimastat.

References

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